

Comparative Toxicity Assessment of Butyl Acetate Isomers

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Compound of Interest

Compound Name: *Butyl acetate*

Cat. No.: *B1676999*

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A comprehensive guide for researchers, scientists, and drug development professionals, this document provides an objective comparison of the toxicity profiles of four structural isomers of **butyl acetate**: **n-butyl acetate**, **isobutyl acetate**, **sec-butyl acetate**, and **tert-butyl acetate**. This guide summarizes key quantitative toxicity data, details relevant experimental methodologies, and visualizes experimental workflows to facilitate informed decision-making in research and development settings.

Quantitative Toxicity Data

The following table summarizes the acute toxicity data for the four isomers of **butyl acetate**. The data reveals that all isomers generally exhibit low acute toxicity.^[1] Notably, **n-butyl acetate** and **isobutyl acetate** have very high oral LD50 values in rats, indicating low toxicity upon ingestion.^{[2][3][4]} Dermal toxicity is also low across the isomers for which data is available.^{[3][5][6][7][8]} While inhalation LC50 values show some variability, they generally fall in ranges indicating low to moderate toxicity.^{[4][6][9][10][11][12][13][14][15][16]}

Toxicity Endpoint	n-Butyl Acetate	Isobutyl Acetate	sec-Butyl Acetate	tert-Butyl Acetate
Acute Oral Toxicity (LD50)	10,760 - 12,789 mg/kg (rat)[2][6][8][9][13][17][18][19]	13,400 - 15,400 mg/kg (rat)[3][4][20]	3,200 - 13,000 mg/kg (rat)[14][21][22][23][24][25][26]	4,100 mg/kg (rat)[11][27]
Acute Dermal Toxicity (LD50)	>14,112 - >17,600 mg/kg (rabbit)[5][6][7][8][9][13][17][18]	>5,000 - >17,400 mg/kg (rabbit)[4][20][28][29][30]	>5,000 mg/kg (rabbit)[14]	>2,000 mg/kg (rabbit)[11][27]
Acute Inhalation Toxicity (LC50)	>21.1 mg/L (4h, rat)[31]; 390 ppm (4h, rat)[9][18]	23.4 mg/L (4h, rat)[4][15]; >8000 ppm (4h, rat)[16]	>2,000 ppm (4h, rat)[14]	>9482 mg/m ³ (4h, rat)[11][12]
Skin Irritation (Rabbit)	Slight to moderate irritant[2][9][18]	Moderate irritant[3][28]	Causes skin irritation[21]	Slight or mild, transient irritation[27]
Eye Irritation (Rabbit)	Moderate irritant[9][18][32]	Moderate irritant[3][28]	Causes serious eye irritation[21]	Slight or mild, transient irritation[27]
Skin Sensitization	Not a sensitizer[1][32]	Not a sensitizer[1]	No data available	No data available
Genotoxicity (Ames Test)	Negative[7]	No data available	No data available	No data available

Experimental Protocols

Detailed methodologies for key toxicological assays are crucial for the interpretation and replication of study results. Below are protocols for two standard in vitro toxicity tests.

Ames Test (Bacterial Reverse Mutation Assay)

The Ames test is a widely used method to assess the mutagenic potential of chemical compounds.[2][6][9][11]

1. Principle: The assay utilizes several strains of *Salmonella typhimurium* that are auxotrophic for histidine, meaning they cannot synthesize this essential amino acid and require it for growth.[2] The test evaluates the ability of a substance to cause a reverse mutation, allowing the bacteria to regain the ability to synthesize histidine and thus grow on a histidine-deficient medium.[2][11]

2. Materials:

- *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537)
- Test substance and vehicle control (e.g., DMSO)
- Positive and negative controls
- S9 fraction (a rat liver extract for metabolic activation)
- Minimal glucose agar plates
- Top agar supplemented with trace amounts of histidine and biotin

3. Procedure:

- Preparation: Prepare dilutions of the test substance.
- Incubation: In a test tube, combine the test substance dilution, the bacterial culture, and either the S9 mix or a buffer (for tests without metabolic activation).
- Plating: Mix the contents with molten top agar and pour the mixture onto a minimal glucose agar plate.
- Incubation: Incubate the plates at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies on each plate. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic potential.

Neutral Red Uptake (NRU) Cytotoxicity Assay

The Neutral Red Uptake assay is a cell viability/cytotoxicity test based on the ability of viable cells to incorporate and bind the supravital dye neutral red within their lysosomes.[3][4][14]

1. Principle: Healthy, viable cells take up the neutral red dye and store it in their lysosomes. Toxic substances can impair the cell membrane and lysosomal integrity, leading to a decreased uptake and retention of the dye. The amount of dye retained by the cells is directly proportional to the number of viable cells.[3][4][14]

2. Materials:

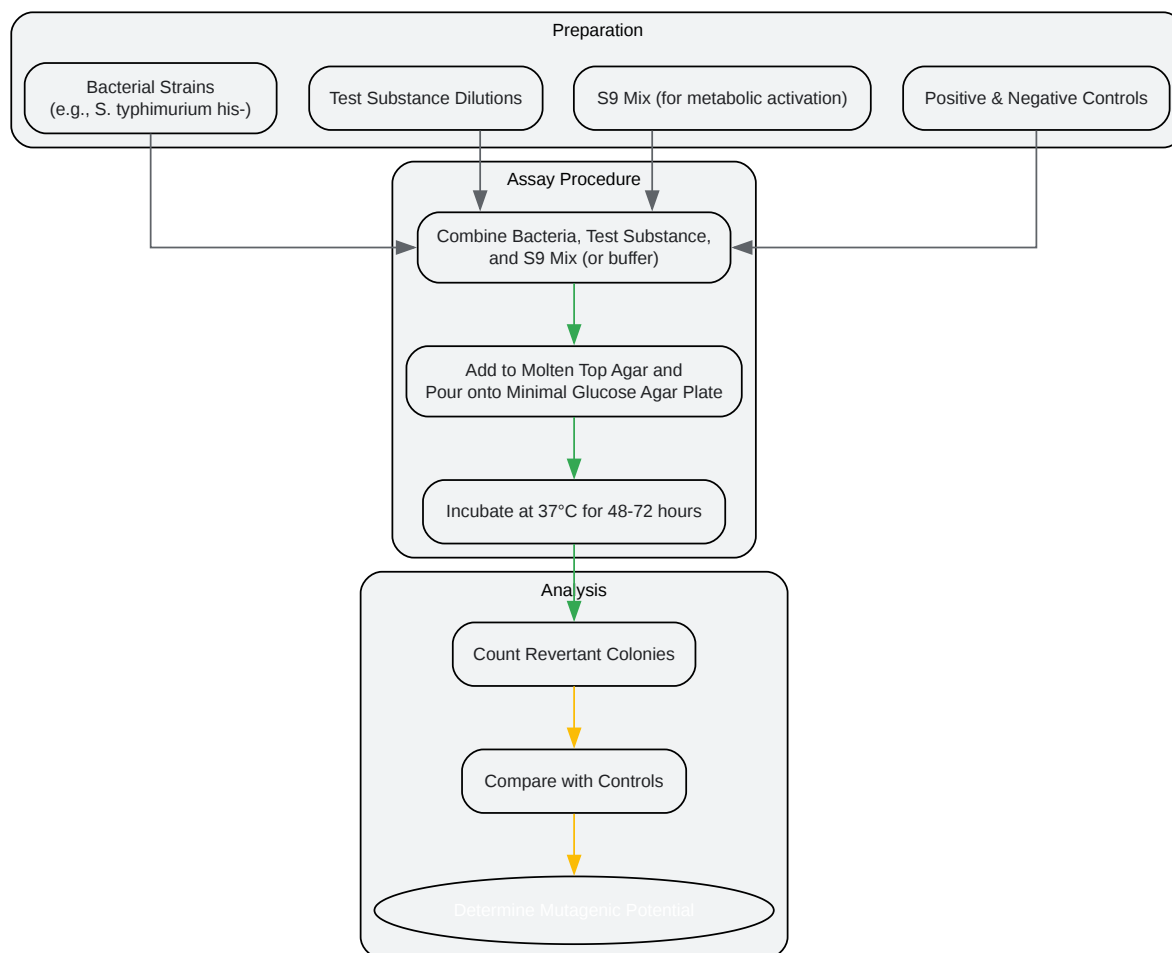
- Cell line (e.g., Balb/c 3T3 fibroblasts)
- Cell culture medium and supplements
- 96-well tissue culture plates
- Test substance and vehicle control
- Neutral red solution
- Neutral red destain solution (e.g., a mixture of ethanol and acetic acid)
- Microplate spectrophotometer

3. Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate and incubate for 24 hours to allow for attachment.
- **Treatment:** Expose the cells to various concentrations of the test substance for a defined period (e.g., 24 hours).
- **Dye Incubation:** Remove the treatment medium, wash the cells, and incubate with a medium containing neutral red for approximately 2-3 hours.
- **Dye Extraction:** Remove the dye-containing medium, wash the cells, and add the neutral red destain solution to extract the dye from the lysosomes.
- **Quantification:** Measure the absorbance of the extracted dye using a microplate spectrophotometer (typically at 540 nm). The results are often expressed as the IC50 value, which is the concentration of the test substance that reduces cell viability by 50%.

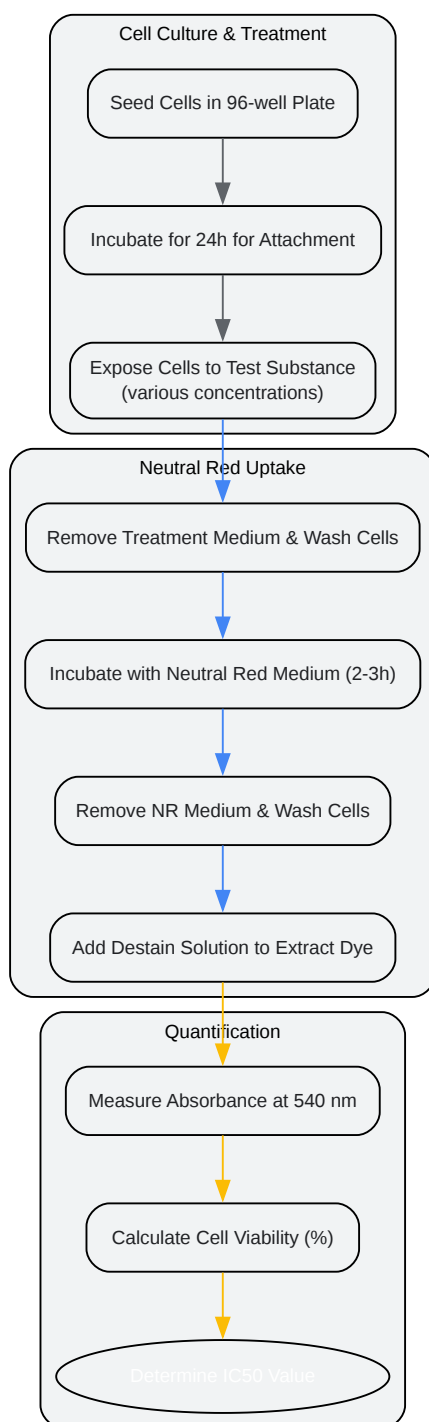
Visualized Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the workflows of the described experimental protocols.



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Ames Test Experimental Workflow



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Neutral Red Uptake Cytotoxicity Assay Workflow

Conclusion

This comparative guide indicates that n-**butyl acetate**, isobutyl acetate, sec-**butyl acetate**, and tert-**butyl acetate** are of low acute toxicity. Differences in irritant potential exist, though all are generally considered mild to moderate irritants. The provided experimental protocols and workflows for standard toxicological assays serve as a valuable resource for researchers designing and interpreting toxicity studies for these and other related compounds. For all isomers, it is recommended to handle them with appropriate personal protective equipment in well-ventilated areas to minimize exposure and potential irritation.

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